

An In-depth Technical Guide to Butachlor: Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: Butachlor

Cat. No.: B1668075

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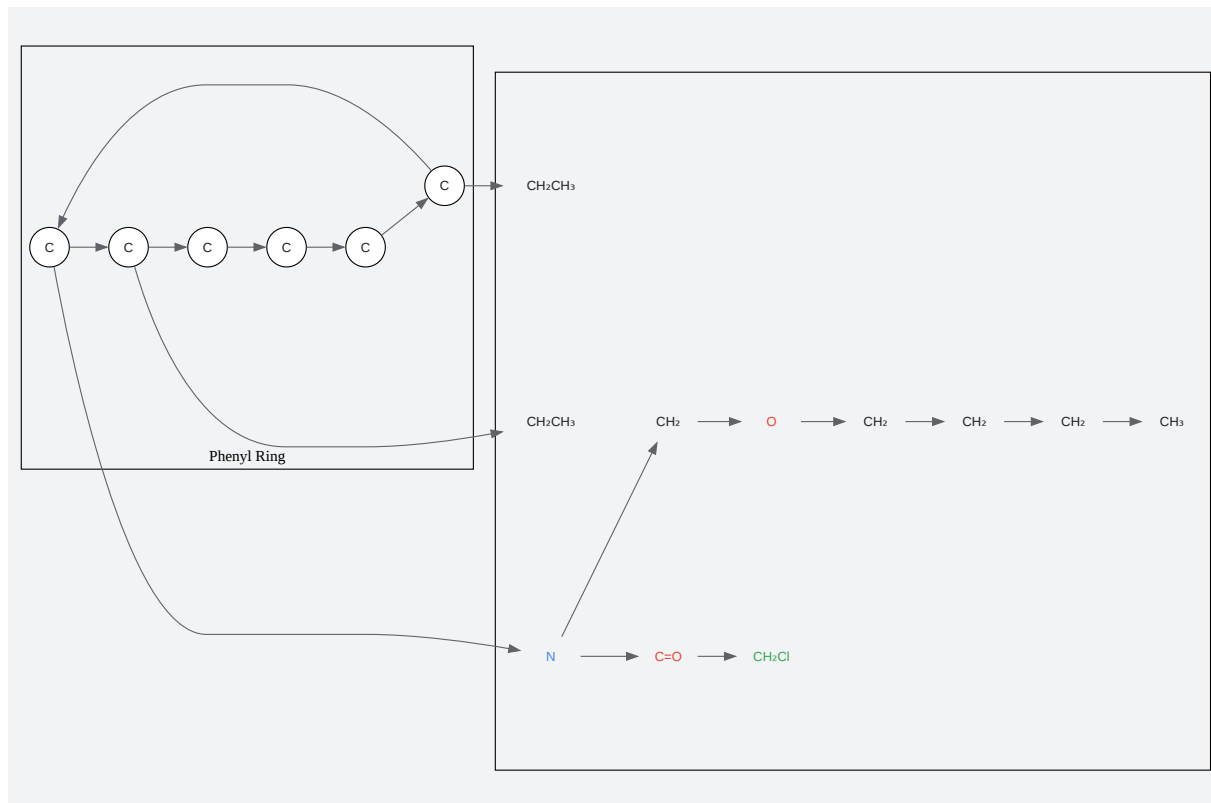
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **Butachlor**. The information is curated for researchers, scientists, and professionals in drug development who require detailed technical data.

Chemical Identity and Molecular Structure

Butachlor, known by its IUPAC name N-(butoxymethyl)-2-chloro-N-(2,6-diethylphenyl)acetamide, is a selective pre-emergent herbicide belonging to the chloroacetanilide class.^{[1][2]} Its chemical formula is C₁₇H₂₆ClNO₂.^{[1][3]}

The molecular structure of **Butachlor** is characterized by a central acetanilide core substituted with a butoxymethyl group and a 2,6-diethylphenyl group on the nitrogen atom, and a chlorine atom on the acetyl methyl group.



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References

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